

Application Notes & Protocols: 4-Epidoxycycline

Quality Control and Supplier Information

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Compound of Interest

Compound Name: 4-Epidoxycycline

Cat. No.: B15603433

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the quality control measures and supplier information for **4-epidoxycycline**, a critical impurity and metabolite of the broad-spectrum antibiotic doxycycline. Adherence to stringent quality control is paramount in drug development and research to ensure the safety, efficacy, and stability of pharmaceutical products.

Introduction to 4-Epidoxycycline

4-Epidoxycycline is the C4-epimer of doxycycline and is designated as Doxycycline EP Impurity C by the European Pharmacopoeia.^{[1][2][3]} It is a non-antibiotic hepatic metabolite of doxycycline.^[4] Although lacking antibiotic activity, its presence and quantity must be carefully monitored during the manufacturing and storage of doxycycline-containing products to ensure they meet regulatory standards.^{[5][6]} The formation of **4-epidoxycycline** from doxycycline is a reversible epimerization process that can occur under certain pH conditions, highlighting the importance of stereochemistry in the biological activity of tetracycline compounds.^{[6][7]}

Supplier Information

A reliable supply of well-characterized **4-epidoxycycline** is essential for its use as a reference standard in analytical testing. The following table summarizes information for several suppliers.

Supplier	Product Name/Code	CAS Number	Purity/Notes	Available Forms
LGC Standards	4-Epi Doxycycline (>70%) / TRC- E585900	6543-77-7	>70%	Neat
Veeprho	Doxycycline EP Impurity C	6543-77-7	Highly characterized reference material, complies with USP, EMA, JP, and BP standards.[2]	-
Simson Pharma Limited	4-Epidoxycycline Hydrochloride	NA	High quality, accompanied by a Certificate of Analysis.[8]	Hydrochloride Salt
Cayman Chemical	4-Epidoxycycline / 4-ED	6543-77-7	≥70%	Solid
Daicel Pharma	4-Epidoxycycline	6543-77-7	High-quality impurity standard with a Certificate of Analysis (CoA).[5]	Free base, HCl Salt
Biosynth	4-Epidoxycycline / FE32560	6543-77-7	-	-
Anant Pharmaceuticals	4-Epi Doxycycline Impurity	6543-77-7	Manufacturer and supplier of pharmaceutical impurity reference samples.[9]	-

Acanthus Research	4-Epi Doxycycline Hydrochloride / ACA-160824-0002	NA	Drug Impurities Reference Standards	Hydrochloride Salt
BOC Sciences	4-Epidoxycycline	6543-77-7	≥95%	-

Quality Control Parameters

The quality of **4-epidoxycycline** as a reference standard is defined by its identity, purity, and content. The following table outlines key analytical parameters and typical methods used for their determination.

Parameter	Method	Typical Specification
Identification	¹ H NMR, ¹³ C NMR, Mass Spectrometry (MS), FT-IR	Conforms to the structure of 4-epidoxycycline.[2][5]
Purity (Chromatographic)	High-Performance Liquid Chromatography (HPLC) / Ultra-Performance Liquid Chromatography (UPLC)	≥95% (may vary by supplier)[3]
Assay (Content)	HPLC, Quantitative NMR (qNMR)	Report value
Water Content	Karl Fischer Titration	Report value
Residual Solvents	Gas Chromatography (GC)	Meets pharmacopoeial limits

Analytical Protocols

This protocol describes a general method for the separation and quantification of **4-epidoxycycline** from doxycycline, which can be adapted for quality control testing. Chromatographic methods are the primary techniques for this purpose due to their high resolution and sensitivity.[6]

Objective: To develop a stability-indicating reversed-phase HPLC method for the simultaneous quantification of doxycycline and its impurity, **4-epidoxycycline**.[\[10\]](#)

Instrumentation and Materials:

- HPLC system with a UV/Vis detector[\[11\]](#)
- Reversed-phase C8 or C18 column (e.g., Waters XBridge BEH C8, 150 x 4.6 mm, 3.5 µm) [\[10\]](#)
- Analytical balance
- Volumetric flasks and pipettes
- HPLC grade solvents (e.g., acetonitrile, methanol)[\[10\]](#)[\[12\]](#)
- Reagents for mobile phase preparation (e.g., potassium dihydrogen phosphate, EDTA, triethylamine)[\[10\]](#)
- Reference standards for doxycycline and **4-epidoxycycline**

Chromatographic Conditions (Example):[\[10\]](#)

- Mobile Phase A: 25 mM potassium phosphate buffer with 2 mM EDTA and 0.5 mL of triethylamine, adjusted to pH 8.5.
- Mobile Phase B: Methanol
- Gradient Program: A suitable gradient to separate doxycycline and **4-epidoxycycline**.
- Flow Rate: 1.7 mL/min
- Column Temperature: 55°C
- Detection Wavelength: 270 nm
- Injection Volume: 25 µL

Preparation of Solutions:

- **Standard Solution:** Accurately weigh and dissolve appropriate amounts of doxycycline and **4-epidoxycycline** reference standards in a suitable diluent (e.g., 0.01 M Hydrochloric Acid) to prepare a stock solution.[\[11\]](#) Further dilute to achieve a working concentration.
- **Sample Solution:** Prepare the sample containing doxycycline by dissolving it in the same diluent to a known concentration.

Procedure:

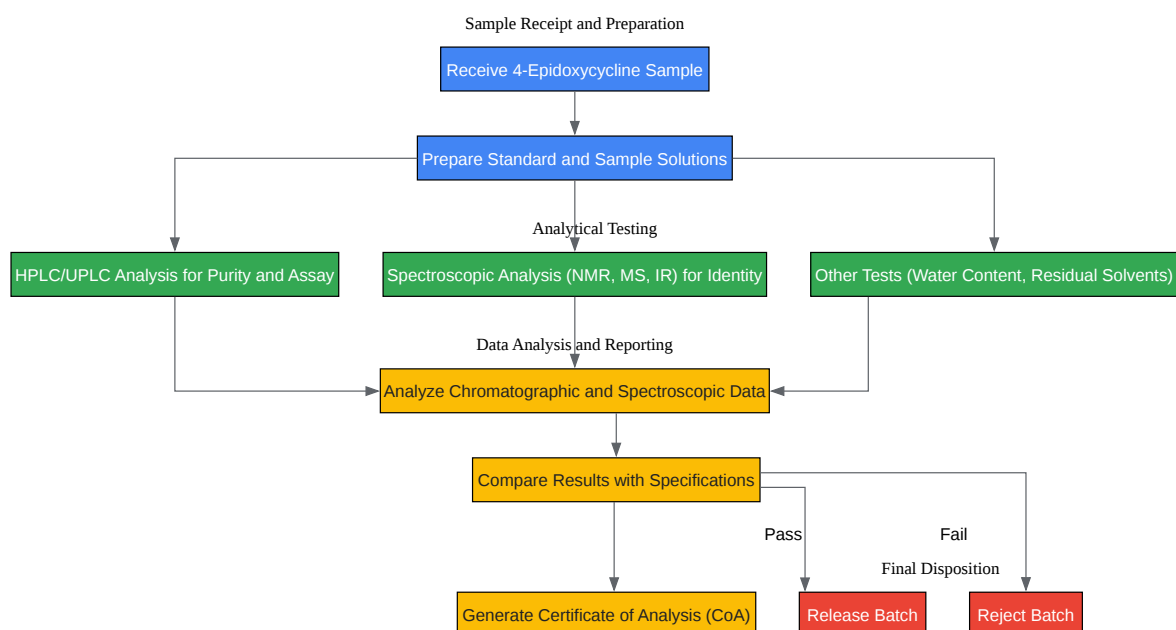
- Equilibrate the HPLC system with the initial mobile phase composition.
- Inject the standard solution to determine the retention times and response factors for doxycycline and **4-epidoxycycline**. The retention time for **4-epidoxycycline** is typically shorter than that of doxycycline.[\[10\]](#)
- Inject the sample solution.
- Identify the peaks in the sample chromatogram by comparing the retention times with those of the standards.
- Calculate the amount of **4-epidoxycycline** in the sample using the peak areas and the response factor of the standard.

Forced Degradation Study: To ensure the method is stability-indicating, doxycycline should be subjected to stress conditions such as acid and base hydrolysis, oxidation, heat, and photolysis.[\[12\]](#)[\[13\]](#) The method should be able to separate the degradation products from the main doxycycline peak and the **4-epidoxycycline** peak.

UV-Vis and NMR spectroscopy are valuable for the structural characterization of **4-epidoxycycline**.[\[6\]](#)

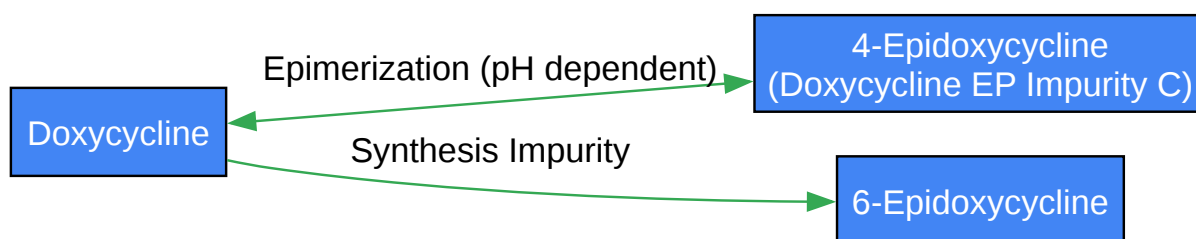
- **UV-Vis Spectroscopy:** This technique can be used to investigate molecular interactions.[\[6\]](#) The UV spectrum of tetracyclines is pH-dependent.[\[7\]](#)
- **NMR Spectroscopy:** ^1H and ^{13}C NMR are crucial for confirming the stereochemistry and overall structure of **4-epidoxycycline**.[\[6\]](#)

Visualizations



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Caption: Workflow for the quality control testing of **4-epidoxycycline**.



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Caption: Relationship between doxycycline and its common epimeric impurities.

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References

- 1. 4-Epi Doxycycline (>70%) | LGC Standards [lgcstandards.com]
- 2. veeprho.com [veeprho.com]
- 3. bocsci.com [bocsci.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Doxycycline Impurities Manufacturers & Suppliers - Daicel Pharma Standards [daicelpharmastandards.com]
- 6. 4-Epidoxycycline | 6543-77-7 | Benchchem [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. 4-Epidoxycycline Hydrochloride | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 9. CAS 6543-77-7 4-Epi Doxycycline Impurity | Impurity Manufacturers & Suppliers India [anantlabs.com]
- 10. A stability-indicating, reversed-phase HPLC method for quantification of assay and organic impurities in doxycycline hyclate bulk and parenteral dosage forms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]

- 12. Development and validation of RP-HPLC method for the determination of doxycycline hyclate in spiked human urine and pharmaceuticals [jpccr.eu]
- 13. researchgate.net [researchgate.net]
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